

# N-Methylacetamide-d6 physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Methylacetamide-d6

Cat. No.: B1458398

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An In-depth Technical Guide on the Physical and Chemical Properties of **N-Methylacetamide-d6**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Methylacetamide-d6** is the deuterated form of N-Methylacetamide (NMA), a simple secondary amide that serves as a fundamental model for the peptide bond in proteins.[1][2] Its deuterated isotopologue is a valuable tool in various research applications, particularly in drug development and metabolic studies. The substitution of hydrogen atoms with deuterium allows for its use as an internal standard in quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[3] Deuteration can influence the pharmacokinetic and metabolic profiles of drug candidates, making isotopically labeled compounds like **N-Methylacetamide-d6** essential for tracing and quantification during drug development.[3][4]

This guide provides a comprehensive overview of the core physical and chemical properties of **N-Methylacetamide-d6**, detailed experimental protocols for its characterization, and logical workflows relevant to its synthesis and application.

## Physical and Chemical Properties

**N-Methylacetamide-d6** is a colorless to light yellow liquid at room temperature.[5] The core properties are summarized and compared with its non-deuterated counterpart below.

## Data Presentation

Table 1: Core Physical and Chemical Properties of **N-Methylacetamide-d6**

Property	Value	Reference
Chemical Name	Acetamide-2,2,2-d3, N-(methyl-d3)-	[5]
CAS Number	3669-73-6	[5]
Molecular Formula	C <sub>3</sub> HD <sub>6</sub> NO	[5]
Molecular Weight	79.13 g/mol	[5]
Appearance	Colorless to light yellow liquid	[5]
Purity	≥98.60%	[5]
Isotopic Enrichment	≥98.5%	[5]

Table 2: Comparative Properties of **N-Methylacetamide-d6** vs. N-Methylacetamide (Non-deuterated)

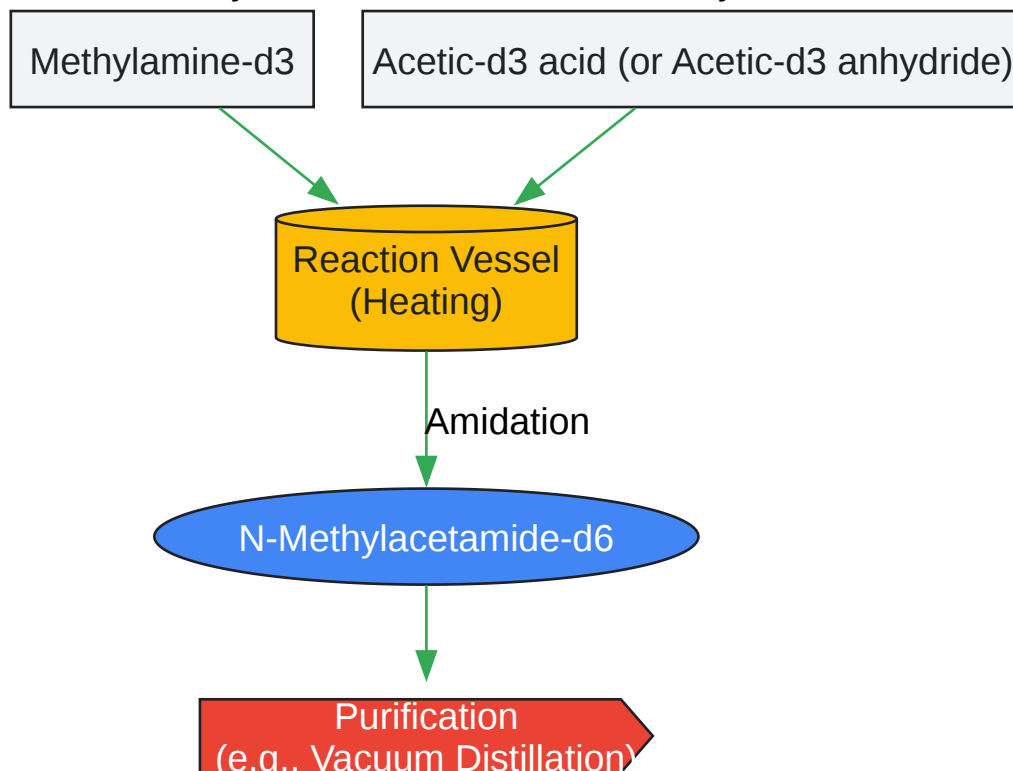
Property	N-Methylacetamide-d6	N-Methylacetamide
CAS Number	3669-73-6[5]	79-16-3[6][7][8]
Molecular Formula	C <sub>3</sub> HD <sub>6</sub> NO[5]	C <sub>3</sub> H <sub>7</sub> NO[6][8][9]
Molecular Weight	79.13 g/mol [5]	73.09 g/mol [6][7][8]
Appearance	Colorless to light yellow liquid[5]	Colorless solid or liquid[9][10][11]
Melting Point	Not specified (liquid at room temp)	26-28 °C[6][8][12][13]
Boiling Point	Not specified	204-206 °C[6][12][13]
Density	Not specified	0.957 g/mL at 25 °C[6][8][13]
Refractive Index (n <sub>20/D</sub> )	Not specified	1.433[6][8]
Solubility	Not specified	Soluble in water, alcohol, ether, acetone, benzene[7][14]

## Synthesis and Logical Workflows

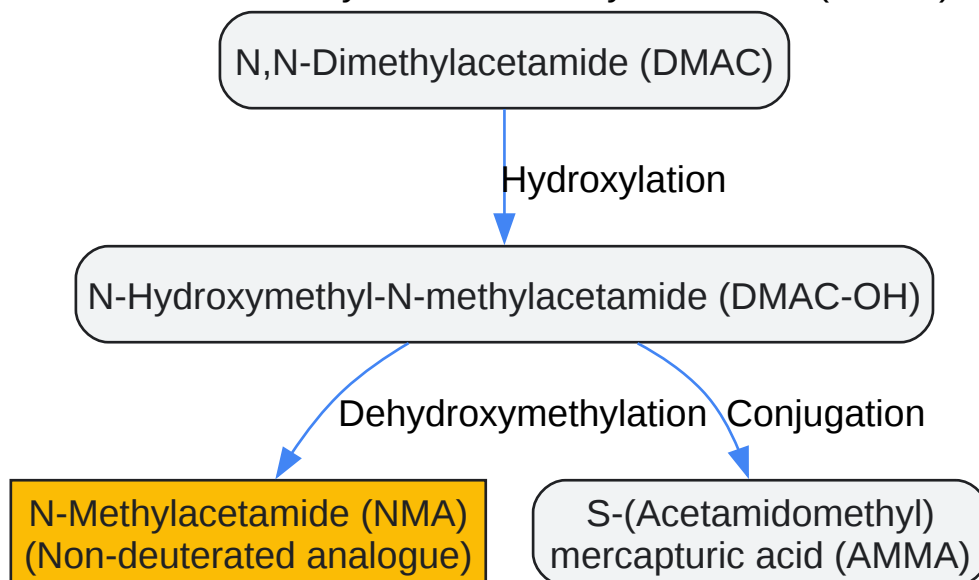
The synthesis of N-Methylacetamide typically involves the reaction of methylamine with hot acetic acid or acetic anhydride.[9][10][15] For the deuterated variant, isotopically labeled starting materials are used.

## Mandatory Visualization 1: Synthesis Workflow

## General Synthesis Workflow for N-Methylacetamide-d6



## Metabolic Pathway of N,N-Dimethylacetamide (DMAC)



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)